

A Comparative Analysis of In Vivo versus In Vitro Acetylcholinesterase Inhibition by Crotoxyphos

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Compound of Interest

Compound Name: *Crotoxyphos*

Cat. No.: *B1631034*

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This guide provides an objective comparison of the in vivo and in vitro inhibitory effects of the organophosphate insecticide **Crotoxyphos** on the enzyme acetylcholinesterase (AChE). The data and methodologies presented are collated from peer-reviewed scientific literature to support research and development in toxicology and pharmacology.

Executive Summary

Crotoxyphos, a chiral organophosphate, demonstrates a notable difference in its inhibition of acetylcholinesterase when studied in living organisms (in vivo) compared to isolated enzyme preparations (in vitro). Research indicates a reversed enantioselectivity between these two conditions. In vivo studies with aquatic invertebrates and fish show that the (+)-enantiomer of **Crotoxyphos** is a more potent AChE inhibitor.^{[1][2]} In contrast, in vitro assays using purified AChE from electric eel and human recombinant sources reveal that the (-)-enantiomer is more active.^{[1][2]} This discrepancy highlights the significant role of metabolic processes, such as uptake, biotransformation, and elimination, in modifying the toxicodynamics of **Crotoxyphos** within a living system.

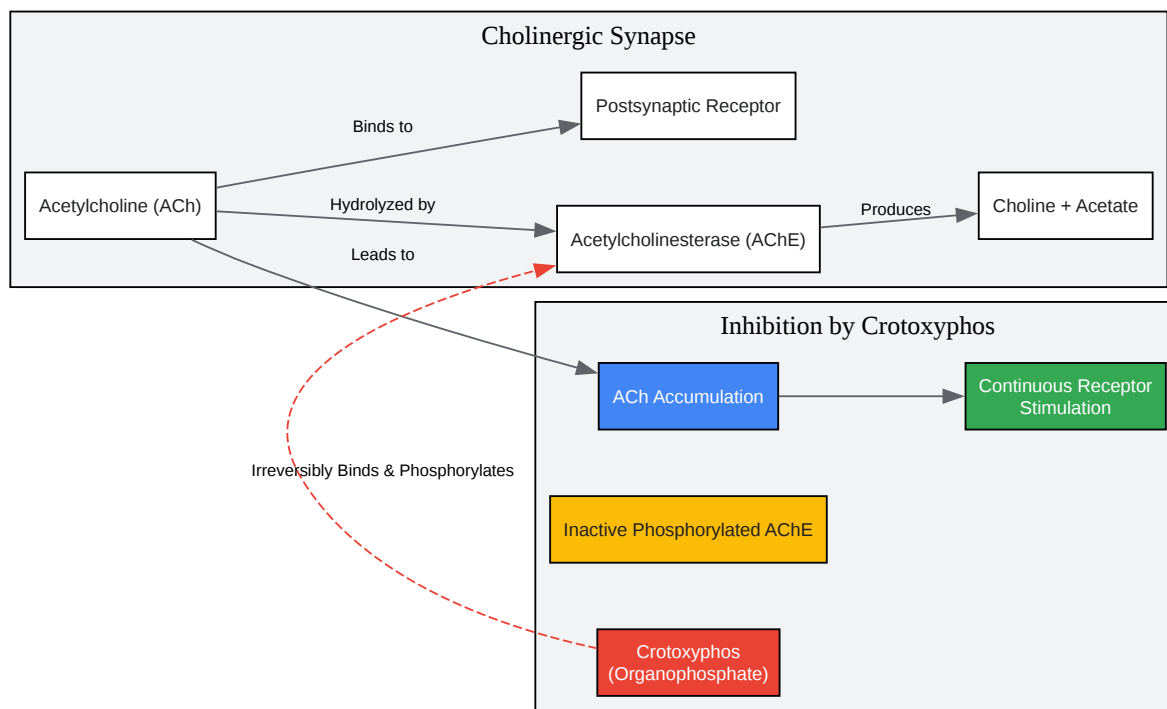
Quantitative Data Comparison

The following table summarizes the 50% inhibitory concentrations (IC₅₀) of **Crotoxyphos** enantiomers against acetylcholinesterase under both in vivo and in vitro conditions.

Condition	Organism/Enzyme Source	Enantiomer	IC ₅₀ (μM)	Reference
In Vivo	Daphnia magna	(+)-Crotoxyphos	0.03 ± 0.00	[1][2]
		(-)-Crotoxyphos	0.33 ± 0.03	[1][2]
	Oryzias latipes (Japanese Medaka)	(+)-Crotoxyphos	0.26 ± 0.02	[1][2]
		(-)-Crotoxyphos	0.28 ± 0.01	[1][2]
In Vitro	Electric Eel (EE-AChE)	(+)-Crotoxyphos	1.84 ± 0.09	[1]
		(-)-Crotoxyphos	1.15 ± 0.07	[1]
	Human Recombinant (HR-AChE)	(+)-Crotoxyphos	1.70 ± 0.12	[1]
		(-)-Crotoxyphos	0.89 ± 0.05	[1]

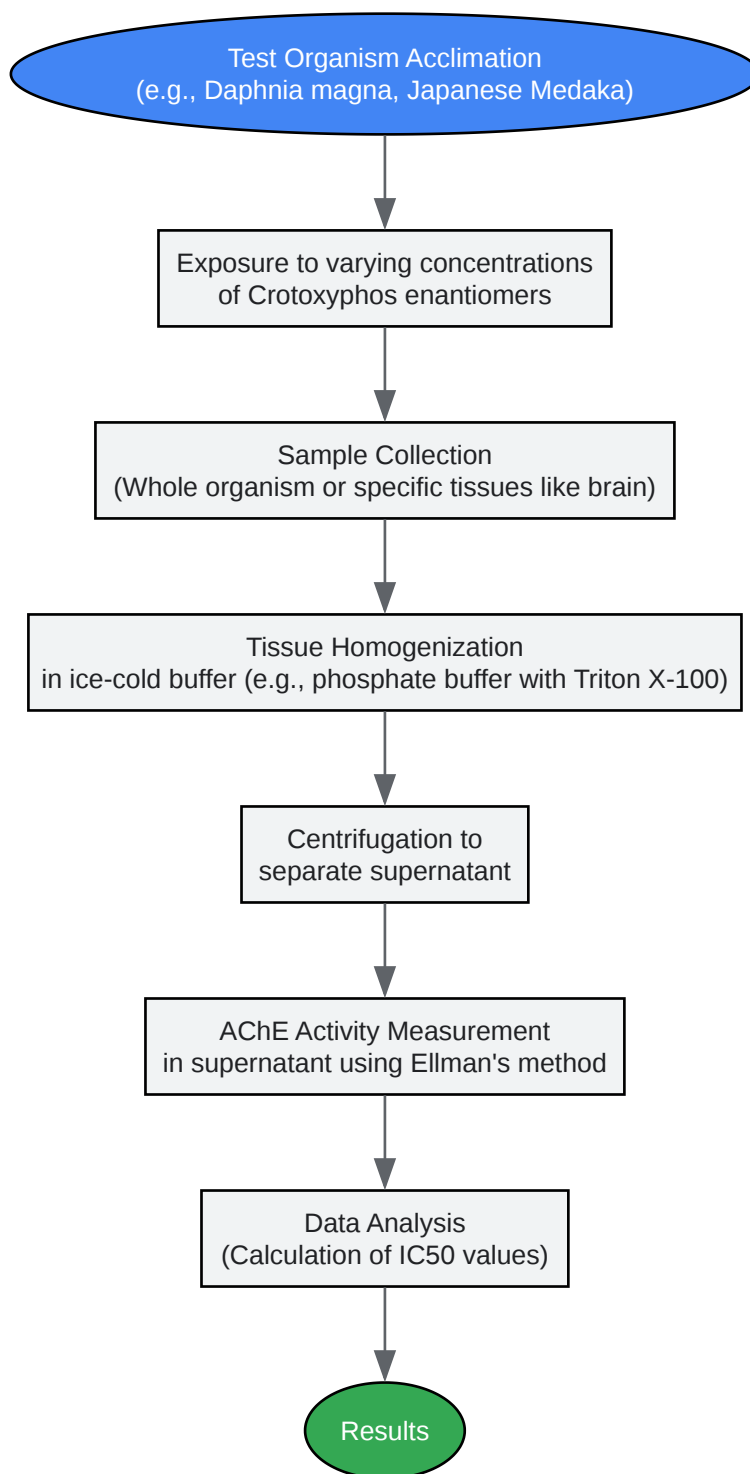
Signaling Pathway and Experimental Workflows

The following diagrams illustrate the mechanism of acetylcholinesterase inhibition by organophosphates and the general experimental workflows for in vivo and in vitro assays.



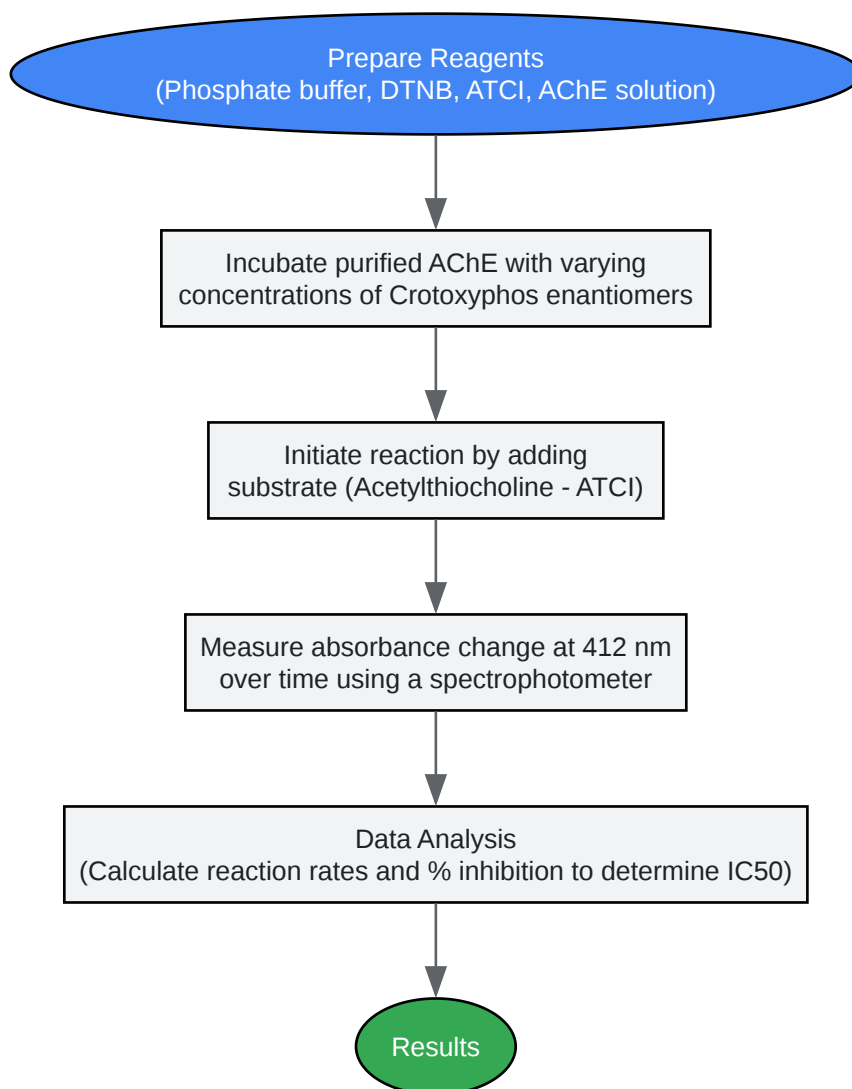
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Mechanism of Acetylcholinesterase Inhibition by **Crotoxypfos**.



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General Experimental Workflow for In Vivo AChE Inhibition Assay.



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References

- 1. Evaluation of a Brain Acetylcholinesterase Extraction Method and Kinetic Constants after Methyl-Paraoxon Inhibition in Three Brazilian Fish Species - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

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